2-Bromo-6-fluoronaphthalene structure

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Compound of Interest

Compound Name:	*2-Bromo-6-fluoronaphthalene*
CAS No.:	*324-41-4*
Cat. No.:	*B1267477*

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An In-Depth Technical Guide to **2-Bromo-6-fluoronaphthalene**: A Versatile Halogenated Building Block

Abstract

2-Bromo-6-fluoronaphthalene is a strategically functionalized aromatic compound featuring a naphthalene core substituted with bromine and fluorine atoms at the C2 and C6 positions, respectively. This unique arrangement of halogens imparts a distinct combination of steric and electronic properties, establishing the molecule as a highly versatile and valuable building block. Its utility spans from the synthesis of advanced semiconducting materials for organic electronics to its role as a key intermediate in the development of novel therapeutics. This guide provides a comprehensive technical overview of **2-Bromo-6-fluoronaphthalene**, detailing its structural and physicochemical properties, spectroscopic signature, field-proven synthetic protocols, and key applications, with a focus on the causal relationships that drive its utility for researchers, chemists, and drug development professionals.

Molecular Identity and Physicochemical Properties

A thorough understanding of the fundamental properties of **2-Bromo-6-fluoronaphthalene** is the cornerstone of its effective application in any synthetic or developmental workflow.

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Chemical Structure

The molecule consists of a bicyclic aromatic naphthalene system. A bromine atom is attached at position 2, and a fluorine atom is at position 6. This dissymmetric substitution pattern is critical to its reactivity and application potential.

Caption: Chemical structure of **2-Bromo-6-fluoronaphthalene**.

Nomenclature and Identification

- IUPAC Name: **2-Bromo-6-fluoronaphthalene**
- CAS Number: 324-41-4[1][2]
- Synonyms: 2-Fluoro-6-bromonaphthalene, 6-Bromo-2-fluoronaphthalene[3]

Physicochemical Data

The physical properties of **2-Bromo-6-fluoronaphthalene** are essential for determining appropriate handling, storage, and reaction conditions.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_6BrF$	[2]
Molecular Weight	225.06 g/mol	[1][2]
Appearance	White to pale reddish-yellow crystalline powder	[4]
Melting Point	64.0 to 68.0 °C	[5]
Boiling Point	140 °C at 9 mmHg	[5][6]
Purity	Typically ≥95-98%	[2][4]
Storage	Sealed in a dry environment at room temperature	[4]

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Spectroscopic Characterization: A Self-Validating System

Expertise & Experience: The unambiguous identification of **2-Bromo-6-fluoronaphthalene** relies not on a single technique but on a cohesive suite of spectroscopic analyses. Each method provides a unique piece of the structural puzzle. For a molecule with multiple aromatic protons and two different halogen atoms, combining ^{1}H, ^{13}C, and ^{19}F NMR is crucial. Mass spectrometry confirms the molecular weight and halogen isotope pattern, while IR spectroscopy verifies the presence of the core functional groups. This multi-faceted approach forms a self-validating system, ensuring the identity and purity of the material before its use in sensitive downstream applications.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

The ^{1}H NMR spectrum provides information on the number and connectivity of protons in the aromatic system. A representative dataset is as follows:

- ^{1}H NMR (400 MHz, MeOD) δ (ppm): 8.09 (d, J = 1.58 Hz, 1H), 7.87 (dd, J = 9.09, 5.56 Hz, 1H), 7.77 (d, J = 8.84 Hz, 1H), 7.60 (ddd, J = 8.78, 1.96, 0.69 Hz, 1H), 7.49-7.57 (m, 1H), 7.34 (td, J = 8.84, 2.59 Hz, 1H).[6]

- Interpretation: The complex splitting patterns (doublets, doublet of doublets, etc.) are characteristic of a substituted naphthalene ring system, with coupling constants indicating ortho, meta, and para relationships between the six aromatic protons.

Carbon-13 (^{13}C NMR) and Fluorine-19 (^{19}F NMR) Spectroscopy

- ^{13}C NMR (Predicted): The spectrum is expected to show 10 distinct signals for the 10 carbon atoms of the naphthalene core, as they are all chemically non-equivalent. The carbons directly bonded to bromine (C2) and fluorine (C6) will exhibit characteristic chemical shifts and, in the case of C6, will be split into a doublet due to coupling with the ^{19}F nucleus.

- ^{19}F NMR (Predicted): This is a powerful tool for confirming the presence and environment of the fluorine atom. A single resonance is expected. The chemical shift of this signal provides

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information about the electronic environment of the fluorine atom on the naphthalene ring.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and elemental composition.

- Expected Molecular Ion (M^+): A characteristic doublet of peaks of nearly equal intensity around m/z 224 and 226, corresponding to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br).
- High-Resolution MS (HRMS): Would confirm the exact mass, $C_{10}H_6{}^{79}BrF$, providing definitive proof of the molecular formula.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present.

- Expected Peaks:
  - ~3100-3000 cm^{-1}: C-H stretching of the aromatic ring.
  - ~1600-1450 cm^{-1}: C=C stretching vibrations characteristic of the naphthalene core.
  - ~1250-1150 cm^{-1}: C-F stretching vibration.
  - ~700-500 cm^{-1}: C-Br stretching vibration.

Synthesis and Purification: A Field-Proven Protocol

Trustworthiness: The synthesis of **2-Bromo-6-fluoronaphthalene** is most reliably achieved via a multi-step pathway starting from an inexpensive and readily available precursor. The route detailed below, adapted from established patent literature, begins with Tobias acid (2-amino-1-naphthalenesulfonic acid) and proceeds through a sequence of bromination, diazotization, and thermal decomposition.[7][8] This method is robust, scalable, and provides the target compound with high purity, making it suitable for industrial production.

Synthetic Pathway Overview

Caption: Synthetic workflow for **2-Bromo-6-fluoronaphthalene** from Tobias acid.

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Detailed Experimental Protocol

Step 1: Synthesis of 6-Bromo-2-naphthylamine

- Charge a suitable reaction vessel with Tobias acid and an acidic medium such as glacial acetic acid.[9]
- Heat the mixture (e.g., to 70 °C) with stirring until the Tobias acid dissolves.
- Add liquid bromine dropwise while maintaining the temperature. This results in the formation of 1,6-dibromo-2-naphthylamine.
- After the initial bromination is complete, introduce a reducing metal powder (e.g., reduced iron powder) to the reaction mixture.[7]
- Continue heating under reflux. The metal selectively reduces the bromo group at the 1-position, yielding 6-bromo-2-naphthylamine.
- Cool the reaction mixture and recover the intermediate product, typically by precipitation and filtration.

Step 2: Diazotization to form the Diazonium Salt

- Suspend the 6-bromo-2-naphthylamine from Step 1 in an acidic medium (e.g., hydrochloric acid).
- Cool the suspension in an ice bath.
- Add a solution of sodium nitrite ($NaNO_2$) dropwise to form the diazonium chloride in situ.
- To this solution, add fluoroboric acid (HBF_4) or a salt thereof. This precipitates the more stable 6-bromo-2-naphthalenediazonium fluoroborate salt.[7]
- Isolate the diazonium salt by filtration and wash with a cold solvent.

Step 3: Thermal Decomposition (Schiemann Reaction)

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- Caution: This step should be performed with appropriate safety measures as diazonium salts can be explosive when dry.
- Gently heat the isolated and dried diazonium fluoroborate salt. Thermal decomposition will occur, releasing nitrogen gas (N_2) and boron trifluoride (BF_3), to yield the crude **2-Bromo-6-fluoronaphthalene**.[8]
- The crude product is often a dark oil or solid.

Purification and Characterization

- The crude product from Step 3 can be purified by distillation under reduced pressure (e.g., at 5 mmHg, collecting the fraction at 130-135 °C).[8]
- Alternatively, for smaller scales, purification can be achieved via column chromatography on silica gel using a non-polar eluent system (e.g., heptane/ethyl acetate).[6]
- The purity of the final white solid product should be confirmed by HPLC and the spectroscopic methods outlined in Section 2.0.

Chemical Reactivity and Strategic Applications

Authoritative Grounding: The utility of **2-Bromo-6-fluoronaphthalene** is not arbitrary; it is a direct consequence of its electronic structure. The bromine atom at the C2 position serves as a versatile synthetic handle, primarily for metal-catalyzed cross-coupling reactions, and as a halogen bond donor.[1] The fluorine atom at C6, being highly electronegative, modulates the electronic properties of the entire naphthalene ring system. This can lead to a decrease in the HOMO and LUMO energy levels, which is a desirable trait for tuning the performance of organic semiconductors.[1] Furthermore, fluorine substitution is a well-established strategy in medicinal chemistry to enhance metabolic stability and binding affinity.[10]

The Role of Halogen Substituents

- The Bromo Group: This atom is the primary site for synthetic elaboration. It readily participates in a wide array of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Heck, Sonogashira), allowing for the straightforward introduction of new carbon-carbon

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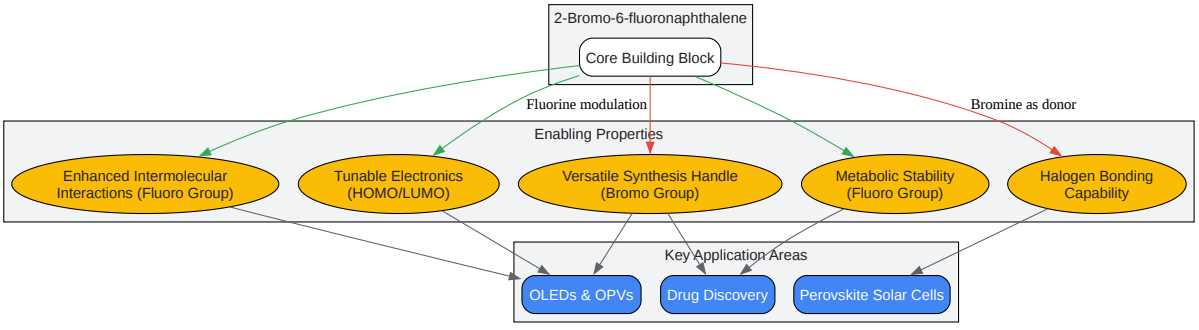
or carbon-heteroatom bonds. This makes it an ideal starting point for constructing more complex molecular architectures.

- The Fluoro Group: While less reactive, the fluorine atom is a powerful modulator. Its electron-withdrawing nature influences the reactivity of the entire ring and can enhance intermolecular interactions (e.g., hydrogen bonding, π-π stacking), which is critical for improving charge transport in organic electronic devices.[1]

- Halogen Bonding: The bromine atom can act as an electrophilic site (a halogen bond donor) to interact with Lewis bases. This noncovalent interaction has been exploited to use **2-Bromo-6-fluoronaphthalene** as an interfacial modulator in perovskite solar cells, where it interacts with iodide ions to improve the device's band structure and performance.[1]

Application in Materials Science



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Caption: Logical relationships between properties and applications.

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- Organic Electronics: As a fluorinated building block, it is used as an intermediate for constructing larger semiconducting molecules and polymers for Organic Light-Emitting Diodes (OLEDs), Organic Photovoltaics (OPVs), and Organic Field-Effect Transistors (OFETs).[1]

- Perovskite Solar Cells: It can be used as a post-treatment agent to modify the interface between the perovskite layer and the hole-transport layer, improving efficiency and stability through favorable halogen bonding interactions.[1]

- Liquid Crystals: The high birefringence and low polarity of the **2-bromo-6-fluoronaphthalene** unit make it a valuable component in the synthesis of liquid crystal mixtures for display applications.[8]

Application in Drug Discovery and Medicinal Chemistry

The naphthalene scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs.[10] **2-Bromo-6-fluoronaphthalene** serves as a key starting material for several classes of biologically active agents.

- Analgesics: It is a documented precursor for the synthesis of novel opioid-like and pyrrole-based analgesics for the treatment of chronic pain.[1][8]

- Lipid Modulators: The molecule is an essential intermediate in the synthesis of niacin receptor agonists, which are developed to treat lipid abnormalities in patients by lowering LDL and VLDL cholesterol while raising HDL levels.[8]

Safety and Handling

2-Bromo-6-fluoronaphthalene is classified as an irritant and requires careful handling in a well-ventilated laboratory fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[4]

- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection),

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P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]

- Transport: May be classified as a Dangerous Good for transport, potentially incurring additional shipping charges.[2]

Conclusion

2-Bromo-6-fluoronaphthalene is far more than a simple substituted aromatic compound. It is a precisely engineered molecular tool whose value is derived from the strategic placement of its two halogen atoms. The bromine provides a reactive site for building molecular complexity, while the fluorine fine-tunes the electronic and physical properties of the final construct. This duality makes it an indispensable building block for advancing the frontiers of materials science, from next-generation displays and solar cells to the discovery of new medicines to treat chronic disease. Its robust and scalable synthesis ensures its continued availability to the scientific community, paving the way for future innovations.

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